

# In-Depth Technical Guide: Physicochemical Properties of CAS 861162-64-3

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## Compound of Interest

Compound Name: 1-(4-Methoxy-benzyl)-1H-pyrrole-2-carbaldehyde

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## Introduction

This technical guide provides a comprehensive overview of the known physicochemical properties of the compound with CAS number 861162-64-3, identified as 1-(4-methoxybenzyl)-1H-pyrrole-2-carbaldehyde. Due to the limited availability of direct experimental data for this specific molecule, this document also presents computed properties and outlines general experimental protocols relevant to its structural class. Furthermore, it explores the biological context of structurally related pyrrole-2-carbaldehyde derivatives to offer insights into potential applications and areas of investigation.

## Chemical Identity

- Systematic Name: 1-(4-methoxybenzyl)-1H-pyrrole-2-carbaldehyde
- CAS Number: 861162-64-3
- Molecular Formula:  $C_{13}H_{13}NO_2$  [1]
- Molecular Weight: 215.25 g/mol [1]
- Chemical Structure:

- SMILES: O=Cc1cccn1Cc2ccc(OC)cc2
- InChI: InChI=1S/C13H13NO2/c1-16-13-6-4-11(5-7-13)9-14-8-2-3-12(14)10-15/h2-8,10H,9H2,1H3[2]

## Physicochemical Properties

Direct experimental data for many physicochemical properties of 1-(4-methoxybenzyl)-1H-pyrrole-2-carbaldehyde are not readily available in published literature. The following table summarizes computed data obtained from chemical databases, which can serve as estimations for experimental design.

Property	Value	Source
Molecular Weight	215.25 g/mol	[1][2]
XLogP3-AA	2.6	[3]
Hydrogen Bond Donor Count	0	Computed
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	4	[2]
Topological Polar Surface Area	31.2 Å <sup>2</sup>	[2][3]
Melting Point	No data available	
Boiling Point	No data available	
Solubility	No data available	

## Experimental Protocols

While specific experimental protocols for CAS 861162-64-3 are not published, the following are standard methodologies for determining the key physicochemical properties of a solid organic compound of this nature.

## Determination of Melting Point

The melting point of a solid compound is a critical indicator of its purity.

- Apparatus: Digital melting point apparatus (e.g., Mel-Temp® or similar), capillary tubes.
- Procedure:
  - A small, dry sample of the crystalline compound is finely powdered and packed into a capillary tube to a height of 2-3 mm.
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated at a steady rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
  - The temperature range from the appearance of the first liquid drop to the complete liquefaction of the sample is recorded as the melting range. For a pure compound, this range is typically narrow (0.5-2 °C).

## Determination of Solubility

Assessing the solubility of a compound in various solvents is crucial for its application in drug development and other research areas.

- Apparatus: Vials, analytical balance, magnetic stirrer, temperature-controlled water bath.
- Procedure (for equilibrium solubility):
  - An excess amount of the solid compound is added to a known volume of the solvent (e.g., water, ethanol, DMSO) in a vial.
  - The mixture is agitated (e.g., using a magnetic stirrer) in a temperature-controlled environment (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
  - The suspension is filtered to remove undissolved solid.
  - The concentration of the compound in the clear filtrate is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV

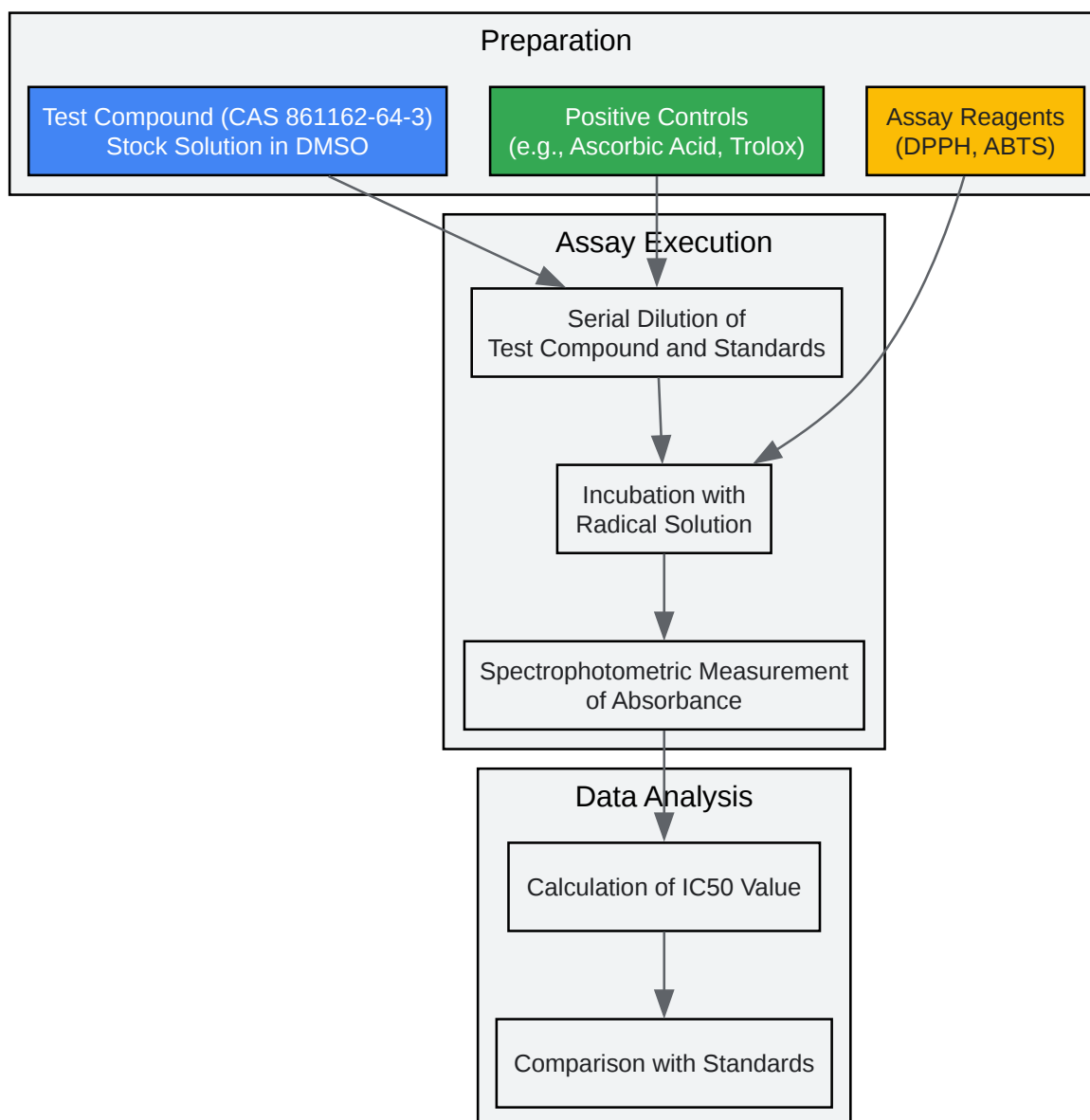
detection, calibrated with standard solutions of the compound.

## Biological Context and Potential Experimental Workflows

While no specific biological activities have been reported for 1-(4-methoxybenzyl)-1H-pyrrole-2-carbaldehyde, the broader class of pyrrole-2-carbaldehyde derivatives has been investigated for various biological effects, including antioxidant and anti-inflammatory activities.<sup>[4]</sup> The following sections describe a potential experimental workflow for evaluating the antioxidant properties of such a compound.

### In Vitro Antioxidant Activity Screening

A common initial step in assessing the biological potential of a novel compound is to screen for its antioxidant activity. This can be achieved through various in vitro assays.

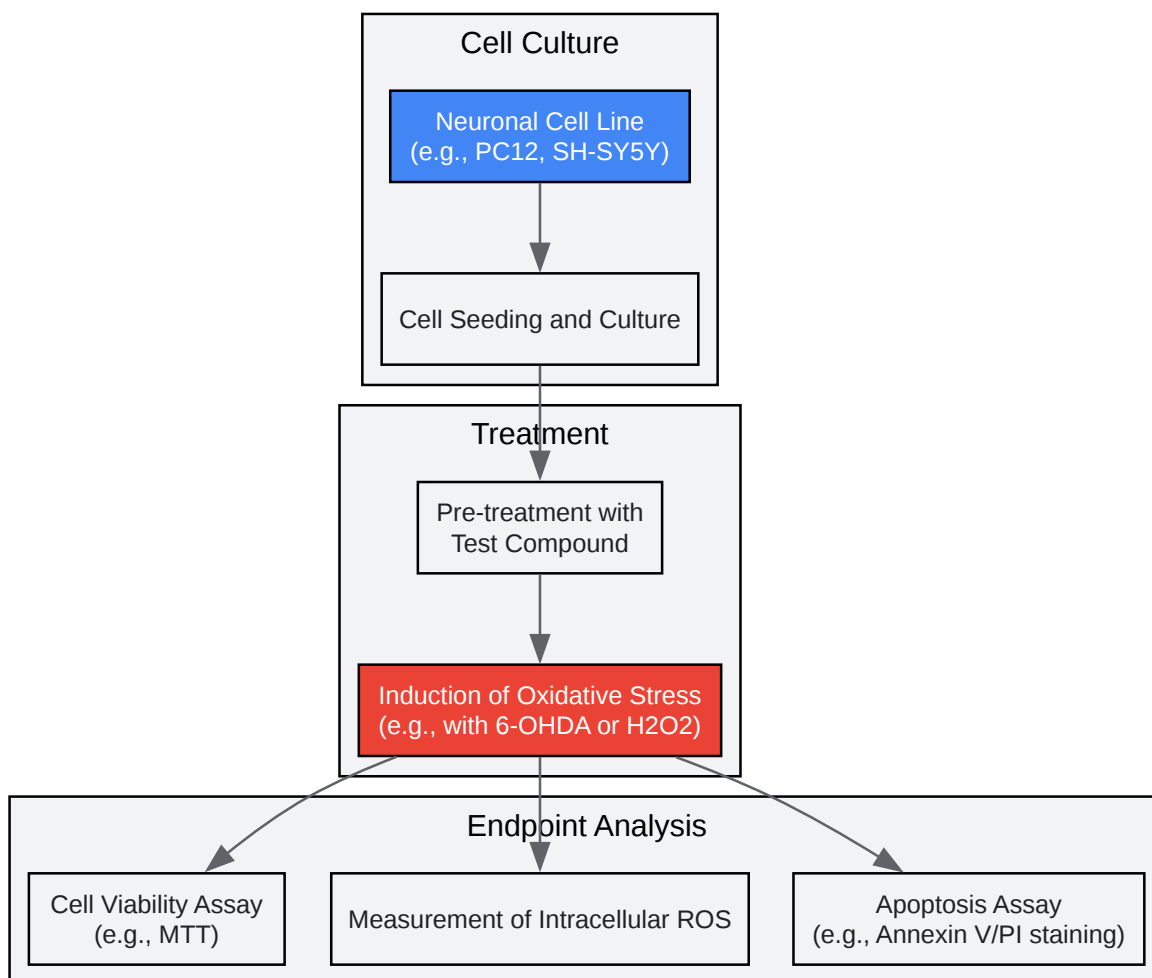


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Workflow for in vitro antioxidant activity screening.

## Cell-Based Assay for Neuroprotection

Given that some pyrrole derivatives have been investigated for neuroprotective effects against oxidative stress, a potential next step would be to assess the compound's activity in a relevant cell-based model.<sup>[4]</sup>



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Workflow for assessing neuroprotective effects.

## Conclusion

1-(4-methoxybenzyl)-1H-pyrrole-2-carbaldehyde (CAS 861162-64-3) is a compound for which detailed experimental physicochemical data is currently lacking. The computed properties provide a starting point for its characterization. The broader family of pyrrole-2-carbaldehyde derivatives exhibits a range of biological activities, suggesting that this compound could be a candidate for further investigation in areas such as antioxidant and neuroprotective research. The experimental workflows outlined in this guide provide a framework for the systematic evaluation of its properties and potential biological effects. Further research is warranted to

experimentally determine its physicochemical characteristics and to explore its pharmacological potential.

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